

Technical Guide: Solubility Profile of 3,5-Dibromo-4-pyridinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3,5-Dibromo-4-pyridinol**

Cat. No.: **B1294550**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility information for **3,5-Dibromo-4-pyridinol**. The document summarizes key physicochemical properties, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for assessing the compound's solubility characteristics.

Physicochemical Properties

A summary of the known physicochemical properties of **3,5-Dibromo-4-pyridinol** is presented below. These parameters are crucial for understanding and predicting its solubility behavior.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₅ H ₃ Br ₂ NO | [1][2] |
| Molecular Weight | 252.89 g/mol | [1][3] |
| Melting Point | 370 °C (decomposition) | [1][4] |
| Boiling Point | 317.5 ± 37.0 °C at 760 mmHg | [1][2] |
| Density | 2.2 ± 0.1 g/cm ³ | [1][2] |
| pKa | 6.47 ± 0.10 (Predicted) | [4] |
| XLogP3 | 1.14 | [1][2] |

Solubility Profile

While specific quantitative solubility data for **3,5-Dibromo-4-pyridinol** in various solvents is not readily available in the public domain, qualitative inferences can be drawn from its structural analogs.

- **Aqueous Solubility:** Based on its predicted pKa of 6.47, the solubility of **3,5-Dibromo-4-pyridinol** in aqueous solutions is expected to be pH-dependent. It will likely exhibit higher solubility in basic conditions due to the deprotonation of the hydroxyl group. The related compound, 3,5-dibromopyridine, is reported to be insoluble in water[5].
- **Organic Solvent Solubility:** The analog 3,5-dibromopyridine is soluble in chloroform and methanol[5]. Another similar compound, 3,5-dibromo-4-methylpyridine, is soluble in common organic solvents such as ethanol, ether, and chloroform[6]. Therefore, **3,5-Dibromo-4-pyridinol** is anticipated to be soluble in polar organic solvents.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a compound like **3,5-Dibromo-4-pyridinol**. These protocols are adapted from standard laboratory procedures[7][8][9][10].

General Qualitative Solubility Testing

- **Sample Preparation:** Accurately weigh approximately 25 mg of **3,5-Dibromo-4-pyridinol**.
- **Solvent Addition:** In a small test tube, add 0.75 mL of the desired solvent in small portions.
- **Mixing:** After each addition, shake the test tube vigorously for at least 60 seconds.
- **Observation:** Visually inspect the solution to determine if the compound has completely dissolved. If the compound dissolves, it is considered soluble. If a significant amount of solid remains, it is deemed insoluble.

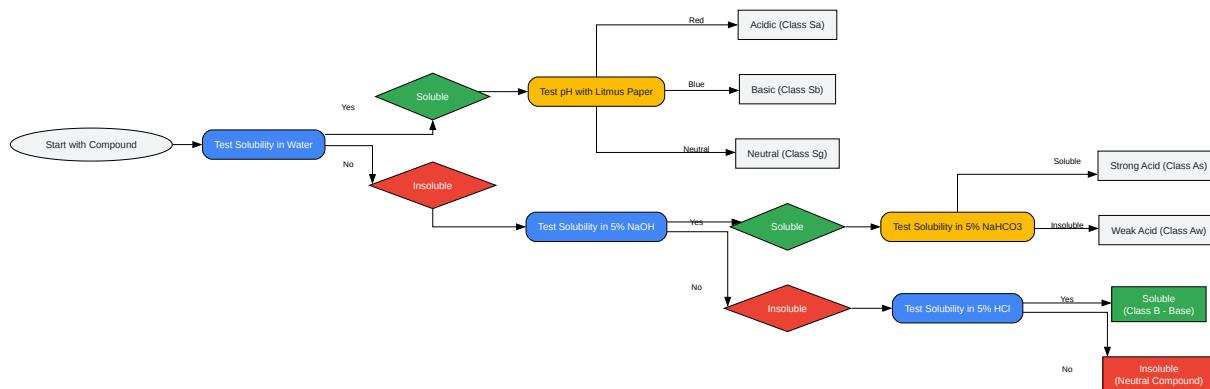
Solubility in Aqueous Acid and Base

This procedure helps to identify acidic or basic functional groups that can influence solubility.

- Water Insolubility Confirmation: First, confirm that the compound is insoluble in water using the general qualitative method.
- 5% NaOH Solution: To a test tube containing the compound, add 0.75 mL of 5% aqueous NaOH solution in portions, shaking after each addition. If the compound dissolves, it indicates the presence of an acidic functional group.
- 5% HCl Solution: In a separate test tube, add 0.75 mL of 5% aqueous HCl solution to the compound in portions, with vigorous shaking. Dissolution suggests the presence of a basic functional group.
- 5% NaHCO₃ Solution: For compounds that dissolve in 5% NaOH, a further test with 5% aqueous NaHCO₃ can be performed. Dissolution in this weaker base suggests a more strongly acidic functional group.

Experimental Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for systematically determining the solubility of an organic compound.



[Click to download full resolution via product page](#)

Caption: A flowchart for systematic qualitative solubility analysis of an organic compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. echemi.com [echemi.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. 3,5-DIBROMO-4-PYRIDINOL Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 6. 3,5-Dibromo-4-methylpyridine | CAS 4182-99-6 | Chemical Properties, Safety Data, Uses & Suppliers in China [pipzine-chem.com]
- 7. chem.ws [chem.ws]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. scribd.com [scribd.com]
- 10. www1.udel.edu [www1.udel.edu]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 3,5-Dibromo-4-pyridinol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1294550#3-5-dibromo-4-pyridinol-solubility-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com